

Application of Hexanophenone in Fragrance Formulation: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexanophenone*

Cat. No.: *B1345741*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexanophenone, also known as caprophenone or 1-phenyl-1-hexanone, is an aromatic ketone that serves as a versatile ingredient in fragrance formulations. Its unique olfactory profile and chemical properties make it a valuable component for creating a wide range of scents, from fine fragrances to functional products. This document provides detailed application notes and protocols for the effective use of **hexanophenone** in fragrance formulation, targeting professionals in research, science, and drug development who may be exploring new applications for this molecule.

Hexanophenone possesses a complex and appealing aroma described as sweet, floral, and slightly fruity with powdery and green undertones. It is commonly utilized as a modifier and blender in various fragrance accords, contributing to the overall character and longevity of the scent. Its stability and solubility in typical fragrance vehicles make it a practical choice for a variety of product bases.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **hexanophenone** is crucial for its effective incorporation into fragrance formulations.

Property	Value	Reference
Chemical Name	1-Phenyl-1-hexanone	
Synonyms	Hexanophenone, Caprophenone, Amyl phenyl ketone	
CAS Number	942-92-7	
Molecular Formula	C ₁₂ H ₁₆ O	
Molecular Weight	176.25 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor Profile	Sweet, floral, slightly fruity, powdery, green	
Boiling Point	265 °C (lit.)	
Melting Point	25-26 °C (lit.)	
Flash Point	>110 °C	
Solubility	Soluble in ethanol and other organic solvents; very slightly soluble in water (0.11 g/L at 25°C)	
Vapor Pressure	0.0094 mmHg at 25°C	
Refractive Index	n _{20/D} 1.5105 (lit.)	

Olfactory Profile and Application in Fragrance Accords

Hexanophenone's multifaceted scent profile allows for its use in various fragrance families.

- **Floral Accords:** It enhances the sweetness and body of floral compositions, particularly those featuring rose, jasmine, and ylang-ylang. It can impart a natural, slightly green nuance that rounds out the bouquet.

- **Fruity Accords:** The subtle fruity notes of **hexanophenone** can be used to create or enhance ripe fruit accords, such as pear, peach, and apricot.
- **Powdery and Cosmetic Accords:** Its powdery character makes it an excellent ingredient for creating soft, elegant, and cosmetic-like scents.
- **Oriental Accords:** In oriental fragrances, it can be used to soften and sweeten the overall composition, balancing the richness of resins and spices.

Recommended Usage Levels:

The concentration of **hexanophenone** in a fragrance concentrate can vary depending on the desired effect and the other components of the formula.

Application	Recommended Concentration in Fragrance Concentrate (%)
Fine Fragrance	0.1 - 2.0
Body Lotions & Creams	0.2 - 1.5
Shampoos & Conditioners	0.3 - 1.0
Soaps	0.5 - 2.5

Experimental Protocols

Protocol for Sensory Evaluation of Hexanophenone

This protocol outlines a method for the sensory evaluation of **hexanophenone** by a trained panel to characterize its odor profile.

Objective: To identify and quantify the olfactory characteristics of **hexanophenone**.

Materials:

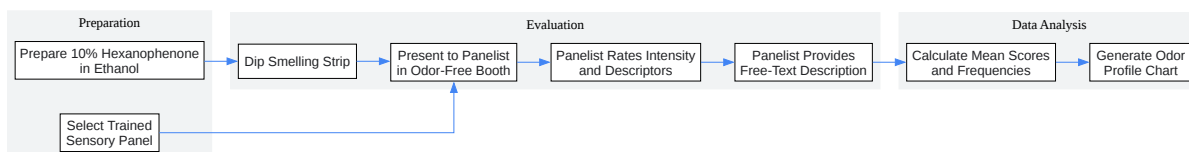
- **Hexanophenone** (high purity)
- Ethanol (perfumery grade, odorless)

- Glass beakers and stirring rods
- Pipettes
- Smelling strips (blotters)
- Odor-free evaluation booths
- Sensory evaluation software or standardized questionnaires

Procedure:

- Sample Preparation: Prepare a 10% solution of **hexanophenone** in ethanol. Allow the solution to equilibrate for at least 24 hours.
- Panelist Selection: Select a panel of 10-15 trained sensory assessors with demonstrated experience in fragrance evaluation.
- Evaluation:
 - Dip a smelling strip into the 10% solution of **hexanophenone**, ensuring the strip is saturated to a consistent level.
 - Present the smelling strip to each panelist in an individual, well-ventilated, and odor-free booth.
 - Ask panelists to evaluate the odor at different time intervals (top note: immediately after dipping; heart note: after 15-30 minutes; base note: after 2-4 hours).
 - Panelists should rate the intensity of the overall odor and specific odor descriptors (e.g., sweet, floral, fruity, powdery, green) on a labeled magnitude scale (e.g., 0-10).
 - Panelists should also provide free-text descriptions of the perceived aroma.
- Data Analysis:
 - Calculate the mean intensity scores for the overall odor and each descriptor at each time point.

- Analyze the frequency of use for each descriptor.
- Generate an odor profile chart to visualize the sensory characteristics of **hexanophenone**.



[Click to download full resolution via product page](#)

Sensory Evaluation Workflow

Protocol for Stability Testing of Hexanophenone in a Cosmetic Base

This protocol describes a method to assess the stability of **hexanophenone** in a representative cosmetic emulsion.

Objective: To evaluate the chemical and olfactory stability of **hexanophenone** in a standard oil-in-water (O/W) lotion base under accelerated aging conditions.

Materials:

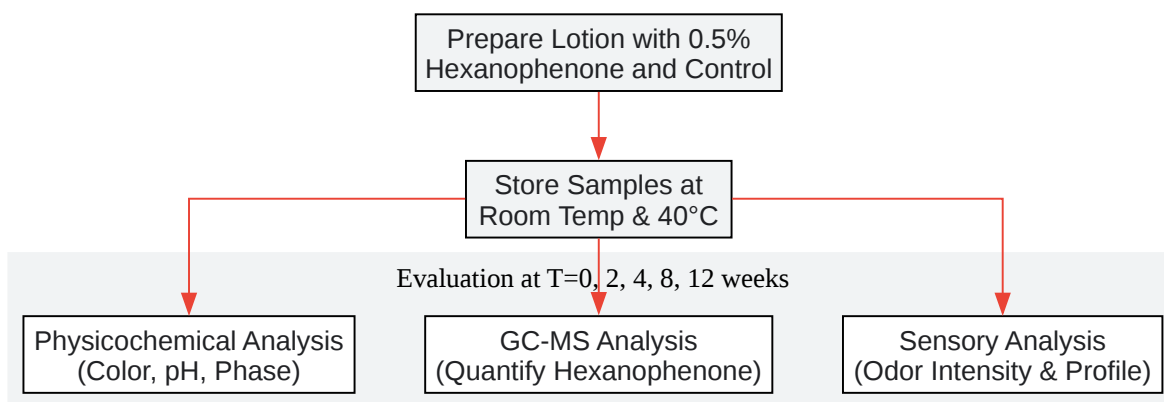
- **Hexanophenone**
- Standard O/W lotion base (without fragrance)
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Glass jars with airtight seals

- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Trained sensory panel

Procedure:

- Sample Preparation:
 - Incorporate **hexanophenone** into the O/W lotion base at a concentration of 0.5% (w/w).
 - Homogenize the mixture thoroughly.
 - Prepare a control sample of the lotion base without **hexanophenone**.
 - Divide the samples into two sets. Store one set at room temperature (20-25°C) and the other in the oven at 40°C.
- Evaluation Schedule: Evaluate the samples at baseline (T=0) and at regular intervals (e.g., 2, 4, 8, and 12 weeks).
- Physicochemical Analysis:
 - At each time point, observe the samples for any changes in color, clarity, and phase separation.
 - Measure the pH of the lotion.
- Chemical Analysis (GC-MS):
 - Extract the fragrance from the lotion sample using an appropriate solvent (e.g., dichloromethane).
 - Analyze the extract by GC-MS to quantify the concentration of **hexanophenone**.
 - Compare the concentration at each time point to the baseline to determine the percentage of degradation.
- Olfactory Analysis:

- Have a trained sensory panel evaluate the odor of the samples at each time point.
- Panelists should rate the intensity of the **hexanophenone** scent and note any changes in the odor profile (e.g., development of off-notes).



[Click to download full resolution via product page](#)

Stability Testing Workflow

Safety and Regulatory Information

Hexanophenone is generally considered safe for use in cosmetic products when used within the recommended concentration limits. However, as with any chemical substance, it is important to adhere to safety guidelines and regulatory standards.

- **Skin Irritation:** May cause skin irritation in some individuals. It is recommended to conduct patch testing for new formulations.
- **Eye Irritation:** Can cause serious eye irritation. Avoid contact with eyes.
- **Respiratory Irritation:** May cause respiratory irritation if inhaled in high concentrations. Ensure adequate ventilation during handling.

It is the responsibility of the formulator to ensure that the final product complies with all local and international regulations regarding fragrance ingredients.

Conclusion

Hexanophenone is a valuable and versatile ingredient in the perfumer's palette. Its sweet, floral, and slightly fruity aroma, combined with its good stability and blending properties, makes it suitable for a wide array of fragrance applications. By following the detailed protocols for sensory evaluation and stability testing, researchers and formulators can effectively incorporate **hexanophenone** into their products to achieve the desired olfactory experience while ensuring product quality and safety.

- To cite this document: BenchChem. [Application of Hexanophenone in Fragrance Formulation: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1345741#application-of-hexanophenone-in-fragrance-formulation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com